

# N-Cyclopentylaniline: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name:	N-Cyclopentylaniline
CAS No.:	40649-26-1
Cat. No.:	B1267050

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For immediate release: This technical guide provides an in-depth overview of **N-Cyclopentylaniline**, a versatile secondary amine with applications in organic synthesis and potential for drug discovery and material science. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its physicochemical properties, synthesis protocols, and current research applications.

## Core Compound Properties

**N-Cyclopentylaniline** is a substituted amine characterized by a cyclopentyl group attached to the nitrogen atom of an aniline molecule. This structural feature imparts specific physical and chemical properties that make it a valuable intermediate in various chemical transformations.

## Quantitative Data Summary

The key physicochemical properties of **N-Cyclopentylaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Unit
Molecular Weight	161.24	g/mol
Molecular Formula	C <sub>11</sub> H <sub>15</sub> N	
CAS Number	40649-26-1	
Density	1.049	g/cm <sup>3</sup>
Boiling Point	274.4	°C at 760 mmHg
Flash Point	124	°C
XLogP3-AA	3.2	
Hydrogen Bond Donor Count	1	

## Synthesis of N-Cyclopentylaniline

The primary and most common method for the synthesis of **N-Cyclopentylaniline** is through the reductive amination of cyclopentanone with aniline.<sup>[1]</sup> This reaction proceeds via the formation of an intermediate imine or iminium ion, which is then reduced in situ to the final secondary amine product.

## Experimental Protocol: Reductive Amination

The following protocol is a generalized procedure for the synthesis of **N-Cyclopentylaniline** based on established methods for reductive amination.

Materials:

- Cyclopentanone
- Aniline
- Anhydrous 1,2-dichloroethane (DCE) or another suitable solvent
- Glacial Acetic Acid
- Sodium triacetoxyborohydride (NaBH(OAc)<sub>3</sub>)

- Saturated aqueous solution of sodium bicarbonate
- Dichloromethane
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- To a dry round-bottom flask equipped with a magnetic stir bar, add cyclopentanone (1.0 equivalent).
- Dissolve the cyclopentanone in anhydrous 1,2-dichloroethane.
- Add aniline (1.0-1.2 equivalents) to the solution, followed by the addition of glacial acetic acid (1.0 equivalent) to catalyze the reaction.
- Stir the mixture at room temperature for approximately 20-30 minutes to facilitate the formation of the iminium ion.
- Carefully add sodium triacetoxyborohydride (1.5 equivalents) to the reaction mixture in a single portion.
- Allow the reaction to stir at room temperature for 12-24 hours.
- Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate until gas evolution ceases.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the combined organic phase over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

- The crude **N-Cyclopentylaniline** can be further purified by column chromatography or distillation.

## Applications in Research and Development

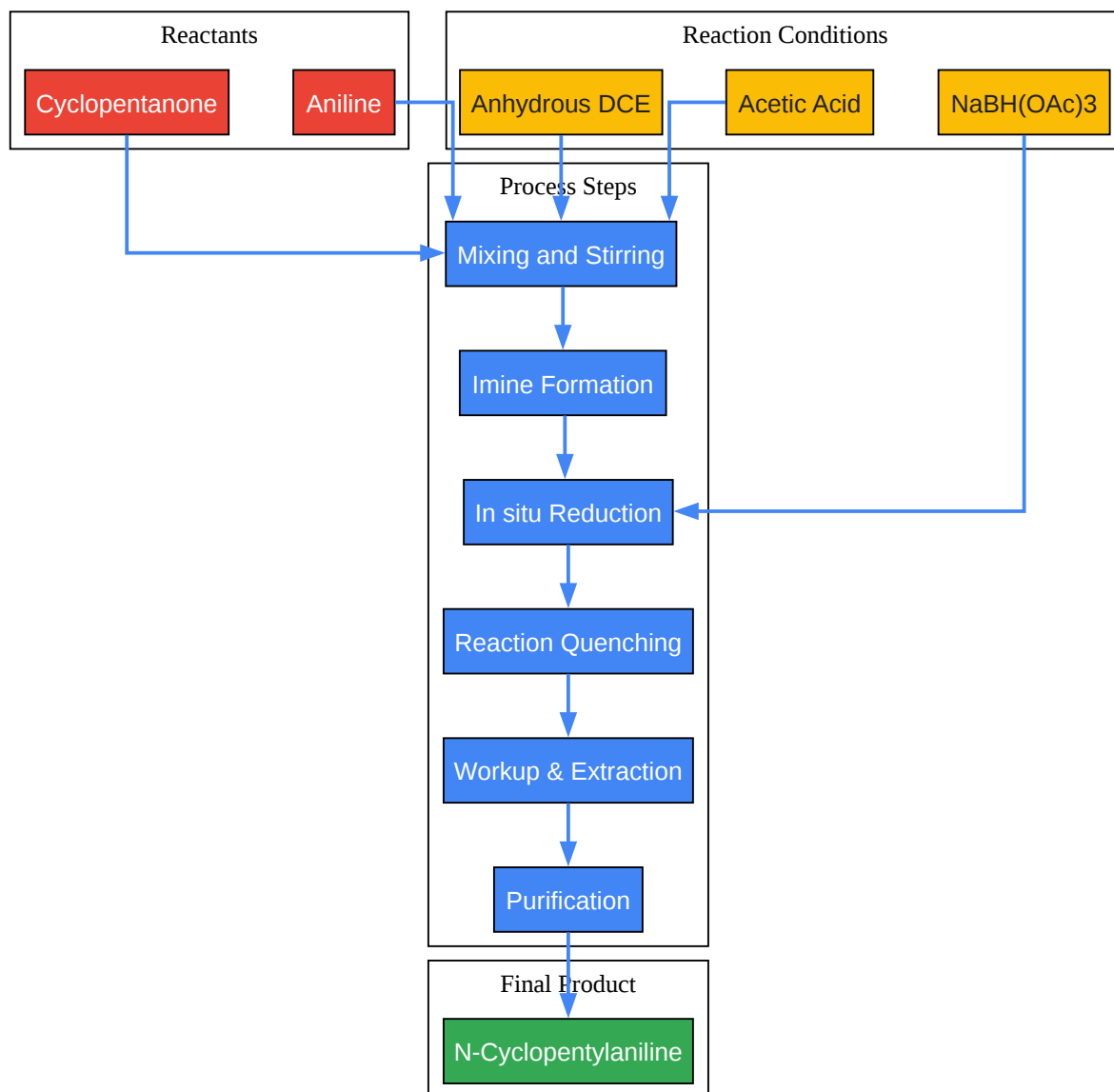
**N-Cyclopentylaniline** serves as a crucial building block in the synthesis of more complex molecules.<sup>[1]</sup> Its potential applications span several scientific fields:

- **Organic Synthesis:** It is primarily used as an intermediate for the creation of various organic compounds.<sup>[1]</sup>
- **Pharmaceuticals:** Derivatives of **N-Cyclopentylaniline** are being explored for their potential therapeutic uses, leveraging their structural similarities to known biologically active compounds.<sup>[1]</sup>
- **Material Science:** The compound's unique structure makes it a candidate for the development of novel polymers and other advanced materials.<sup>[1]</sup>

Currently, there is limited published research on the specific biological activities and mechanisms of action of **N-Cyclopentylaniline** itself.<sup>[1]</sup> Further investigation is warranted to explore its potential in drug discovery.

## Visualizing the Synthesis Workflow

To illustrate the logical flow of the synthesis of **N-Cyclopentylaniline**, the following diagram outlines the key steps of the reductive amination process.



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Caption: A workflow diagram illustrating the key stages in the synthesis of **N-Cyclopentylaniline**.

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## References

- [1. Buy N-Cyclopentylaniline | 40649-26-1 \[smolecule.com\]](#)
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